

Ambiguity in Chemical Identity of "Laurimin" Requires Clarification for Safe Disposal Guidance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Laurimin

Cat. No.: B1294607

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Providing accurate and reliable disposal procedures for the chemical substance "**Laurimin**" is currently not possible due to significant ambiguity in its identification across various chemical safety resources. The term "**Laurimin**" appears to be associated with multiple distinct chemical entities, each possessing different hazard profiles and, consequently, requiring different disposal protocols.

A review of safety data sheets (SDS) and chemical databases has revealed at least three different substances referred to as or containing "**Laurimin**":

- A non-hazardous substance: One Safety Data Sheet describes a product named "**Laurimin**" as not being a hazardous substance or mixture.
- A corrosive and toxic mixture: Another SDS for a product also containing a "**Laurimin**" component classifies it as corrosive, causing severe skin burns and eye damage, and being toxic to aquatic life. This mixture contains Laurylamine Dipropylenediamine and N-(3-Aminopropyl)-N-dodecilpropan-1.3-diamine.
- A specific quaternary ammonium compound: The PubChem database lists "**Laurimin**" with the IUPAC name benzyl-[3-(dodecanoylamino)propyl]-dimethylazanium;chloride.

Given these conflicting classifications, providing a single set of disposal instructions would be irresponsible and could pose a significant safety risk to researchers, scientists, and drug

development professionals. The core mission of providing essential and immediate safety information necessitates precision and accuracy.

To ensure the safety of laboratory personnel and compliance with regulatory requirements, it is imperative that the specific chemical identity of "**Laurimin**" in question be confirmed. The most reliable method for this is to provide the Chemical Abstracts Service (CAS) number for the substance being used. The CAS number is a unique identifier that will allow for the retrieval of the correct safety data sheet and the formulation of precise disposal procedures.

Upon receiving the specific CAS number, a comprehensive guide on the proper disposal procedures for that particular substance will be provided, including:

- A summary of quantitative data in a structured table.
- Detailed experimental protocols where applicable.
- A visual diagram of the disposal workflow using the Graphviz DOT language.

We urge all laboratory professionals to verify the CAS number of their reagents before consulting disposal information to prevent accidental exposure and environmental contamination. Your safety is our primary concern, and we are committed to providing information that builds deep trust and ensures safe chemical handling.

- To cite this document: BenchChem. [Ambiguity in Chemical Identity of "Laurimin" Requires Clarification for Safe Disposal Guidance]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1294607#laurimin-proper-disposal-procedures\]](https://www.benchchem.com/product/b1294607#laurimin-proper-disposal-procedures)

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com